

Measuring SDMA Levels Post-AMG 193 Treatment: Application Notes and Protocols

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Compound of Interest

Compound Name: (R)-AMG-193

Cat. No.: B15623886

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Introduction

AMG 193 is a first-in-class, investigational, MTA-cooperative inhibitor of protein arginine methyltransferase 5 (PRMT5).[1][2] PRMT5 is the primary enzyme responsible for symmetric dimethylation of arginine (SDMA) on histone and non-histone proteins, playing a crucial role in cellular processes such as RNA splicing, gene expression, and DNA repair.[2] In cancers with homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene, the accumulation of MTA leads to partial inhibition of PRMT5, creating a synthetic lethal vulnerability that can be exploited by MTA-cooperative PRMT5 inhibitors like AMG 193.[1][3]

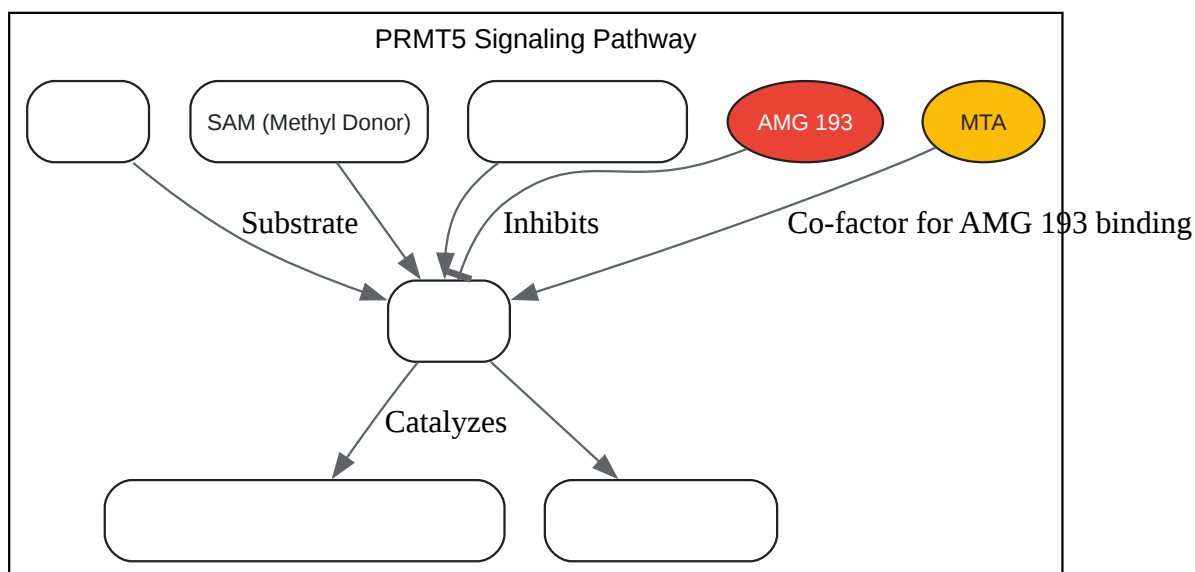
The inhibition of PRMT5 by AMG 193 leads to a reduction in cellular and circulating levels of SDMA. This makes SDMA a critical pharmacodynamic biomarker for assessing the target engagement and biological activity of AMG 193 in both preclinical and clinical settings.[1][4] Accurate and robust measurement of SDMA levels is therefore essential for the development and clinical investigation of this therapeutic agent.

These application notes provide detailed protocols for the quantification of SDMA in various biological samples following treatment with AMG 193. The methodologies covered include

Enzyme-Linked Immunosorbent Assay (ELISA), Western Blotting, and Liquid Chromatography-Mass Spectrometry (LC-MS/MS).

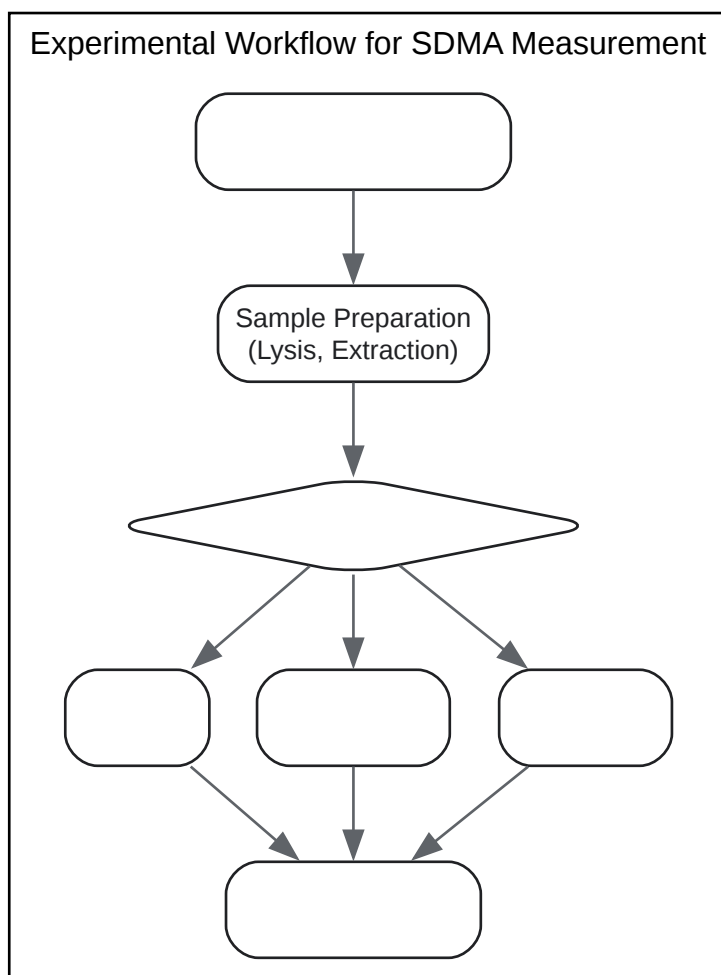
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PRMT5 signaling pathway and a general workflow for measuring SDMA levels.



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Caption: PRMT5 signaling pathway and the inhibitory action of AMG 193.



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Caption: General experimental workflow for SDMA level measurement.

Quantitative Data Summary

The following tables summarize the dose-dependent effects of AMG 193 on SDMA levels as reported in preclinical and clinical studies.

Table 1: Preclinical In Vivo SDMA Inhibition by AMG 193

Model System	Treatment Dose	Sample Type	SDMA Inhibition (%)	Reference
HCT116 MTAP-deleted Xenograft	3 mg/kg QD	Tumor	~86%	[2]
HCT116 MTAP-deleted Xenograft	10 mg/kg QD	Tumor	~90%	[2]
HCT116 MTAP-deleted Xenograft	30 mg/kg QD	Tumor	~93%	[2]
HCT116 MTAP-deleted Xenograft	100 mg/kg QD	Tumor	~93%	[2]
HCT116 MTAP WT Xenograft	100 mg/kg QD	Tumor	>50%	[2]
Mice with HCT116 MTAP-deleted Xenografts	3 mg/kg QD	Blood	~29%	[2]
Mice with HCT116 MTAP-deleted Xenografts	10 mg/kg QD	Blood	~50%	[2]
Mice with HCT116 MTAP-deleted Xenografts	30 mg/kg QD	Blood	~65%	[2]
Mice with HCT116 MTAP-deleted Xenografts	100 mg/kg QD	Blood	~73%	[2]

Table 2: Clinical Pharmacodynamic Effects of AMG 193 on SDMA

Dose Level	Sample Type	Observation	Reference
≥ 480 mg	Tumor Biopsies	Complete intratumoral PRMT5 inhibition	[1][5]
≥ 800 mg	Serum	Strongest SDMA reduction	[1]
Dose-dependent	Serum	Reduction in total SDMA levels	[4][6]

Experimental Protocols

Protocol 1: SDMA Measurement by Competitive ELISA

This protocol is adapted for a standard competitive ELISA for SDMA quantification in plasma, serum, or cell lysates.

Materials:

- SDMA ELISA Kit (commercial vendor)
- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and tips
- Wash buffer
- Sample diluent
- TMB substrate
- Stop solution
- Distilled water
- Samples (plasma, serum, or cell lysate)

Procedure:

- **Reagent Preparation:** Prepare all reagents, standards, and samples as instructed in the ELISA kit manual.
- **Standard and Sample Addition:** Add 50 μ L of standard or sample to the appropriate wells of the microplate pre-coated with an SDMA antibody.
- **Biotinylated SDMA Addition:** Add 50 μ L of biotinylated SDMA to each well.
- **Incubation:** Cover the plate and incubate for 1-2 hours at room temperature on a shaker.
- **Washing:** Aspirate each well and wash three to five times with 300 μ L of wash buffer per well. After the last wash, remove any remaining wash buffer by inverting the plate and blotting it against clean paper towels.
- **Streptavidin-HRP Addition:** Add 100 μ L of Streptavidin-HRP conjugate to each well.
- **Incubation:** Cover the plate and incubate for 1 hour at room temperature.
- **Washing:** Repeat the washing step as described in step 5.
- **Substrate Development:** Add 100 μ L of TMB substrate to each well. Incubate for 15-30 minutes at room temperature in the dark.
- **Reaction Stoppage:** Add 50 μ L of stop solution to each well. The color in the wells should change from blue to yellow.
- **Absorbance Measurement:** Read the absorbance of each well at 450 nm within 30 minutes of adding the stop solution.
- **Calculation:** Calculate the concentration of SDMA in the samples by plotting a standard curve of the known concentrations of the standards versus their absorbance and interpolating the sample absorbances.

Protocol 2: SDMA Measurement by Western Blot

This protocol describes the detection of total SDMA levels in cell lysates.

Materials:

- Cells treated with AMG 193
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer (4x)
- SDS-PAGE gels
- Running buffer
- Transfer buffer
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibody against SDMA (pan-SDMA)
- HRP-conjugated secondary antibody
- TBST (Tris-buffered saline with 0.1% Tween-20)
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Sample Preparation (Cell Lysates):
 - Wash cultured cells with ice-cold PBS.
 - Lyse cells in RIPA buffer on ice for 30 minutes.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.

- Transfer the supernatant to a new tube and determine the protein concentration using a BCA assay.
- Normalize protein concentrations for all samples. Add Laemmli sample buffer and boil at 95-100°C for 5 minutes.
- SDS-PAGE:
 - Load 20-30 µg of protein per lane onto an SDS-PAGE gel.
 - Run the gel at a constant voltage until the dye front reaches the bottom.
- Protein Transfer:
 - Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane using a wet or semi-dry transfer system.
- Blocking:
 - Block the membrane in blocking buffer for 1 hour at room temperature with gentle agitation.
- Primary Antibody Incubation:
 - Incubate the membrane with the primary anti-SDMA antibody diluted in blocking buffer overnight at 4°C with gentle agitation.
- Washing:
 - Wash the membrane three times for 10 minutes each with TBST.
- Secondary Antibody Incubation:
 - Incubate the membrane with the HRP-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature with gentle agitation.
- Washing:
 - Wash the membrane three times for 10 minutes each with TBST.

- Detection:
 - Incubate the membrane with ECL substrate according to the manufacturer's instructions.
 - Capture the chemiluminescent signal using an imaging system.
- Analysis:
 - Quantify the band intensities using densitometry software. Normalize the SDMA signal to a loading control (e.g., GAPDH or β -actin).

Protocol 3: SDMA Quantification by LC-MS/MS

This protocol provides a general workflow for the quantification of SDMA in plasma samples. The exact parameters will need to be optimized for the specific instrument and column used.

Materials:

- Plasma samples
- Internal standard (e.g., stable isotope-labeled SDMA)
- Acetonitrile
- Methanol
- Formic acid
- LC-MS/MS system (e.g., a triple quadrupole mass spectrometer)
- C18 or HILIC analytical column

Procedure:

- Sample Preparation (Protein Precipitation):
 - To 50 μ L of plasma sample, add 50 μ L of internal standard solution.
 - Add 200 μ L of ice-cold acetonitrile or methanol to precipitate proteins.

- Vortex for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the sample in 100 µL of the initial mobile phase.
- LC-MS/MS Analysis:
 - Chromatography:
 - Inject 5-10 µL of the prepared sample onto the analytical column.
 - Use a gradient elution with mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
 - Mass Spectrometry:
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for SDMA and the internal standard.
- Data Analysis:
 - Generate a standard curve by analyzing known concentrations of SDMA.
 - Quantify SDMA in the samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.

Conclusion

The measurement of SDMA is a robust method for assessing the pharmacodynamic activity of the PRMT5 inhibitor AMG 193. The choice of analytical method will depend on the specific research question, sample type, and available resources. ELISA offers a high-throughput and sensitive method suitable for large sample numbers. Western blotting provides a semi-

quantitative assessment of total cellular SDMA. LC-MS/MS is the gold standard for accurate and precise quantification of SDMA in complex biological matrices. The provided protocols offer a foundation for researchers to develop and validate their assays for measuring SDMA levels in response to AMG 193 treatment.

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